Discovery and history of morpholine containing compounds.

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Compound of Interest

Compound Name:	*4-(3-Isocyanopropyl)morpholine*
CAS No.:	*32835-58-8*
Cat. No.:	*B1586870*

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Executive Summary

The morpholine heterocycle represents a quintessential example of a "privileged structure" in medicinal chemistry—a molecular framework capable of providing useful ligands for more than one type of receptor or enzyme target.[1] Discovered in the late 19th century through a structural misinterpretation of morphine, morpholine has evolved from a bulk industrial solvent and corrosion inhibitor into a critical pharmacophore found in blockbuster oncology, antibiotic, and cardiovascular drugs.

This guide analyzes the trajectory of morpholine, dissecting the physicochemical properties that make it indispensable for modulating drug solubility and pharmacokinetics (PK).[2][3] It provides validated synthetic protocols and examines the structure-activity relationships (SAR) that drove the discovery of agents like Linezolid and Gefitinib.

The Genesis: A Fortuitous Misnomer

Ludwig Knorr (1859–1921), a giant in German organic chemistry, first synthesized morpholine in 1889 at the University of Jena. Knorr was investigating the structure of the alkaloid

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morphine.[4][5] He erroneously postulated that the morphine structure contained a tetrahydro-1,4-oxazine ring.[6] To test this hypothesis, he synthesized the heterocycle independently.

While his structural theory for morphine was incorrect, the new compound—named "morpholine" to reflect its theoretical origin—exhibited remarkable stability and solvent properties.

The Industrial Scale-Up

For decades, morpholine remained an industrial commodity. Its high basicity (pKa ~8.3) and volatility made it an ideal corrosion inhibitor in steam boiler systems, where it neutralizes carbonic acid and partitions into the steam phase to protect condensate lines.

Physicochemical Profile: Why Medicinal Chemists Choose Morpholine

In drug design, morpholine is rarely the primary pharmacophore binding to the active site. Instead, it is a PK modulator.[2] It is frequently employed to optimize the ADME (Absorption, Distribution, Metabolism, Excretion) profile of a lead compound.

The "Goldilocks" Basicity

One of morpholine's most valuable traits is its pKa.[2]

- Piperazine pKa: ~9.8 (Secondary amine)
- Morpholine pKa: ~8.3 (Conjugate acid)

At physiological pH (7.4), a significant fraction of morpholine exists in the uncharged, lipophilic state, facilitating membrane permeability. However, in the acidic environment of the stomach or lysosome, it protonates, drastically improving aqueous solubility. This "solubility switch" is superior to piperazine, which often remains too basic and permanently charged, potentially hindering passive diffusion across the blood-brain barrier (BBB) or gut wall.

The Oxygen Anchor

The ether oxygen at position 4 serves as a weak hydrogen bond acceptor. Unlike a methylene group (in piperidine) or a second nitrogen (in piperazine), the oxygen atom reduces the overall

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lipophilicity (LogP) of the molecule without introducing a donor that might incur a desolvation penalty upon binding.

Table 1: Comparative Physicochemical Metrics

Heterocycle	pKa (Conjugate Acid)	LogP (Octanol/Water)	H-Bond Donors	H-Bond Acceptors
Morpholine	8.36	-0.86	1	2
Piperazine	9.80	-1.17	2	2
Piperidine	11.22	0.84	1	1
Pyrrolidine	11.27	0.46	1	1

Synthetic Methodologies

Protocol A: Classical Cyclodehydration (Industrial Standard)

This method utilizes the acid-catalyzed dehydration of diethanolamine. It is robust, scalable, and the primary source of bulk morpholine.

Reagents: Diethanolamine, H_2SO_4 (conc.) or Oleum. Mechanism: Double intramolecular SN2 displacement.

Step-by-Step Protocol:

- Charge: Add 1.0 equivalent of diethanolamine to a chemically resistant glass-lined reactor.
- Acidification: Slowly add 1.5 equivalents of H_2SO_4 (70%) while maintaining temperature <50°C to prevent charring.
- Cyclization: Heat the mixture to 140–150°C for 8 hours. The reaction proceeds via the formation of the bis-sulfate ester, which undergoes ring closure.
- Neutralization: Cool to room temperature. Slowly add 50% NaOH solution until pH >11.

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- Isolation: The morpholine separates as an oil. Perform steam distillation to isolate the morpholine-water azeotrope.
- Drying: Dry over solid KOH or molecular sieves and redistill (bp 129°C) to obtain anhydrous morpholine.

Protocol B: Buchwald-Hartwig Amination (Medicinal Chemistry Standard)

In drug discovery, the morpholine ring is rarely built from scratch; it is coupled to an aryl halide core.

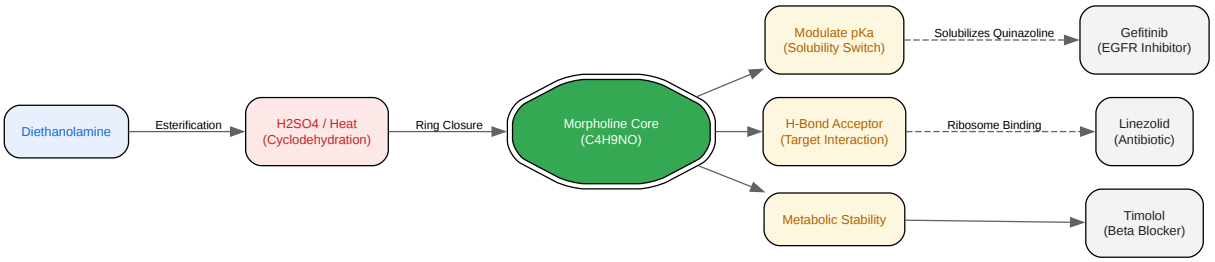
Reagents: Aryl Bromide/Chloride, Morpholine, $Pd_2(dba)_3$, BINAP, NaOtBu, Toluene.

Step-by-Step Protocol:

- Preparation: In a glovebox or under Argon, charge a reaction vial with Aryl Bromide (1.0 mmol), Morpholine (1.2 mmol), and NaOtBu (1.4 mmol).
- Catalyst Loading: Add $Pd_2(dba)_3$ (2 mol%) and BINAP (4 mol%).
- Solvent: Add anhydrous Toluene (5 mL/mmol).
- Reaction: Seal and heat to 80–100°C for 12–16 hours.
- Workup: Cool, filter through a celite pad, and concentrate in vacuo.
- Purification: Flash column chromatography (typically Hexanes/Ethyl Acetate).

Visualization: Synthesis & Logic[7]

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Figure 1: The synthetic origin of morpholine and the functional logic driving its incorporation into major pharmaceutical classes.

Case Studies in Drug Discovery

Linezolid (Zyvox): The Ribosomal Binder

Discovery Context: In the search for agents active against MRSA (Methicillin-Resistant Staphylococcus aureus), Pharmacia & Upjohn investigated oxazolidinones. The Morpholine Role: Early analogues utilized a piperazine ring. However, SAR studies revealed that the morpholine analogue (Linezolid) possessed a superior safety profile and pharmacokinetics.

- Mechanism: The morpholine oxygen extends into the solvent front of the bacterial 50S ribosomal subunit, while the nitrogen anchors the phenyl ring orientation.
- Outcome: Linezolid became the first oxazolidinone approved by the FDA (2000), solving a critical unmet need in Gram-positive resistance.

Gefitinib (Iressa): Solubilizing the Kinase Inhibitor

Discovery Context: AstraZeneca sought an EGFR tyrosine kinase inhibitor. The core quinazoline scaffold is highly lipophilic and practically insoluble in water, making oral bioavailability a challenge. The Morpholine Role: A propoxy-morpholine side chain was attached to the 6-position of the quinazoline core.

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- Solubility: The morpholine nitrogen (pKa ~8) allows for salt formation (Gefitinib is marketed as a salt), drastically improving dissolution.
- Solvent Exposure: Crystal structures (e.g., PDB: 2ITY) show the morpholine ring pointing out of the ATP-binding pocket towards the solvent, minimizing steric clash while improving physicochemical properties.

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